

Molecular weight and formula of trans-4-(Boc-amino)cyclohexanemethylamine.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl (trans-4-(aminomethyl)cyclohexyl)carbamate*

Cat. No.: B064069

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Core Chemical Properties of trans-4-(Boc-amino)cyclohexanemethylamine

A Technical Overview for Drug Development Professionals

trans-4-(tert-Butoxycarbonylamino)cyclohexanemethylamine is a versatile bifunctional molecule utilized as a key building block in medicinal chemistry and drug discovery. Its structure, featuring a cyclohexane scaffold with a protected amine and a primary amine-containing methyl group in a trans configuration, offers a valuable platform for the synthesis of a wide range of biologically active compounds. This guide provides an in-depth look at its chemical properties, synthesis, and applications.

Physicochemical Data

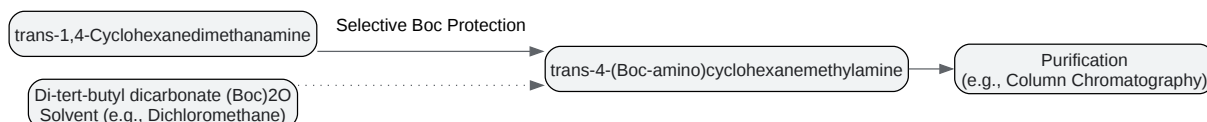
The fundamental properties of trans-4-(Boc-amino)cyclohexanemethylamine are summarized below. These data are critical for its application in chemical synthesis and for the characterization of its derivatives.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₄ N ₂ O ₂	[1]
Molecular Weight	228.336 g/mol	[1]
CAS Number	177583-27-6	[1]
Appearance	Not specified, likely a solid or oil	
Solubility	Slightly soluble in water	[2][3]

Synthesis and Experimental Protocols

The synthesis of trans-4-(Boc-amino)cyclohexanemethylamine typically involves the protection of one of the amino groups of trans-1,4-cyclohexanedimethanamine. A general synthetic approach is outlined below.

General Synthesis Workflow



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Caption: Synthetic pathway for trans-4-(Boc-amino)cyclohexanemethylamine.

Experimental Protocol: Selective Boc Protection

This protocol describes a general method for the selective N-Boc protection of a diamine, which can be adapted for the synthesis of trans-4-(Boc-amino)cyclohexanemethylamine.

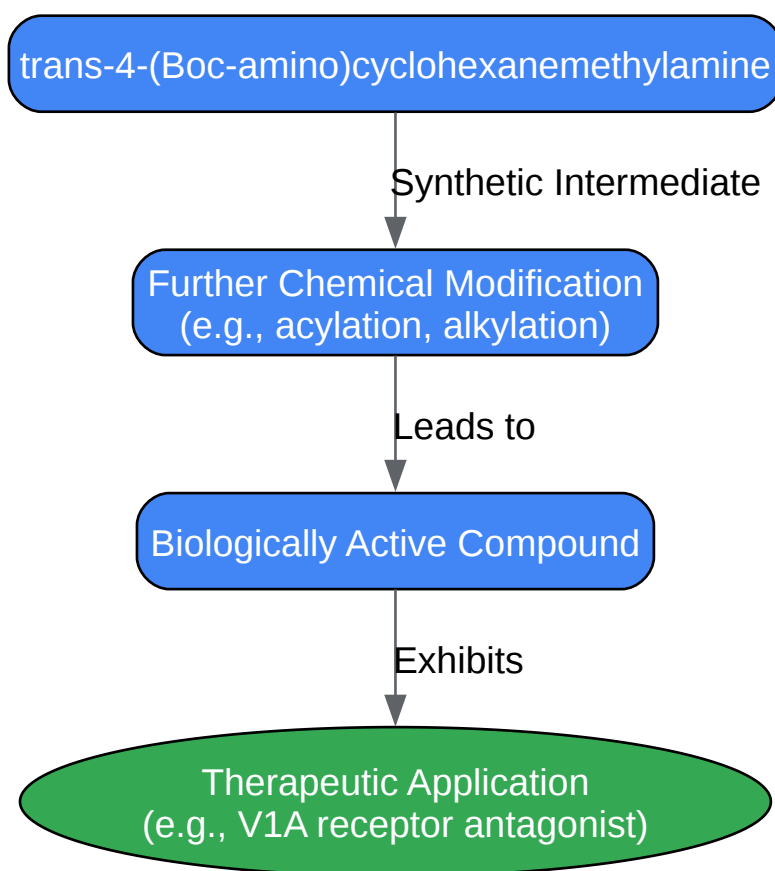
- **Dissolution:** Dissolve trans-1,4-cyclohexanedimethanamine in a suitable solvent such as dichloromethane (DCM) or a mixture of dioxane and water in a reaction flask.

- **Cooling:** Cool the solution to 0 °C in an ice bath with stirring.
- **Reagent Addition:** Slowly add a solution of di-tert-butyl dicarbonate ((Boc)₂O) (1.0 equivalent) in the same solvent to the cooled solution of the diamine. The slow addition is crucial to favor mono-protection.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) to check for the consumption of the starting material and the formation of the desired mono-Boc protected product.
- **Work-up:** Once the reaction is complete, concentrate the mixture under reduced pressure. Redissolve the residue in an organic solvent like ethyl acetate and wash with a mild aqueous acid (e.g., 1 M HCl) to remove any unreacted diamine, followed by a wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- **Purification:** Purify the crude product by column chromatography on silica gel, eluting with a gradient of methanol in dichloromethane to isolate the pure trans-4-(Boc-amino)cyclohexanemethylamine.

Applications in Drug Discovery

trans-4-(Boc-amino)cyclohexanemethylamine serves as a crucial intermediate in the synthesis of various pharmaceutical agents.^{[4][5]} The presence of a protected amine and a free primary amine allows for selective chemical modifications, making it a valuable scaffold in drug design.

Logical Relationship in Drug Development



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- To cite this document: BenchChem. [Molecular weight and formula of trans-4-(Boc-amino)cyclohexanemethylamine.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b064069#molecular-weight-and-formula-of-trans-4-boc-amino-cyclohexanemethylamine]

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